

What are the physical and chemical properties of 3-Methylquinoxaline-2-carboxylic acid?

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Methylquinoxaline-2-carboxylic acid

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3-Methylquinoxaline-2-carboxylic Acid: A Comprehensive Technical Guide

Introduction

3-Methylquinoxaline-2-carboxylic acid (MQCA) is a heterocyclic compound of significant interest in the fields of veterinary medicine, drug discovery, and analytical chemistry. Structurally, it features a quinoxaline core, which is a bicyclic system consisting of a benzene ring fused to a pyrazine ring, substituted with a methyl group at the 3-position and a carboxylic acid group at the 2-position. This arrangement of functional groups imparts a unique combination of physical and chemical properties that are central to its biological activities and analytical detection.

Primarily known as a major and stable metabolite of the veterinary drugs Olaquinox and Carbadox, MQCA serves as a crucial marker for monitoring the use of these substances in livestock.[1][2][3] The presence of MQCA in animal-derived food products is an indicator of the administration of the parent drugs, which have raised safety concerns due to their potential genotoxic and carcinogenic properties.[2][4] Beyond its role as a biomarker, the quinoxaline scaffold is a recognized pharmacophore in medicinal chemistry, and derivatives of quinoxaline-2-carboxylic acid are being actively investigated for various therapeutic applications, including novel antimicrobial and anticancer agents.[5][6][7]

This technical guide provides a comprehensive overview of the physical and chemical properties of **3-Methylquinoxaline-2-carboxylic acid**, intended for researchers, scientists, and professionals in drug development. The information presented herein is synthesized from established scientific literature and technical data sources to ensure accuracy and reliability.

Chemical Structure

The molecular structure of **3-Methylquinoxaline-2-carboxylic acid** is fundamental to its properties and reactivity.

Caption: Molecular structure of **3-Methylquinoxaline-2-carboxylic acid**.

Physical Properties

The physical characteristics of **3-Methylquinoxaline-2-carboxylic acid** are summarized in the table below. These properties are essential for its handling, formulation, and analytical detection.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂	[2]
Molecular Weight	188.18 g/mol	
Appearance	Yellow solid or neat oil	[1][2]
Melting Point	168-170 °C	
Boiling Point (Predicted)	347.1 ± 37.0 °C at 760 mmHg	
Density (Predicted)	1.355 g/cm ³	
Solubility	DMF: 25 mg/mL DMSO: 30 mg/mL Ethanol: 25 mg/mL DMSO:PBS (pH 7.2) (1:10): 0.1 mg/mL	[2]
Flash Point (Predicted)	163.7 °C	

Chemical and Spectroscopic Properties

The chemical behavior of **3-Methylquinoxaline-2-carboxylic acid** is dictated by its aromatic quinoxaline ring system and the presence of the carboxylic acid and methyl functional groups.

Acidity

The carboxylic acid group is the primary acidic center of the molecule. While an experimentally determined pKa value is not readily available in the cited literature, it is expected to have a pKa in the range typical for carboxylic acids, influenced by the electron-withdrawing nature of the quinoxaline ring.

Spectroscopic Data

- **UV-Vis Spectroscopy:** The ultraviolet-visible spectrum of **3-Methylquinoxaline-2-carboxylic acid** exhibits absorption maxima (λ_{max}) at 236, 317, and 477 nm, which are characteristic of the quinoxaline chromophore.^[2]
- **Infrared (IR) Spectroscopy:** Key IR spectral features include a broad O-H stretching band around 3402 cm^{-1} and a strong C=O stretching band at approximately 1718 cm^{-1} , confirming the presence of the carboxylic acid group.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H -NMR spectroscopy of the deuterated analogue (**3-methylquinoxaline-2-carboxylic acid- d_4**) in CD_3OD shows a characteristic singlet for the methyl (CH_3) protons at approximately 2.85 ppm. The aromatic protons of the quinoxaline ring system appear in the downfield region.
- **Mass Spectrometry:** Electron impact mass spectrometry of the deuterated analogue reveals a molecular ion peak (M^+) at m/z 192. A significant fragment is observed at m/z 148, corresponding to the loss of CO_2 from the parent molecule.

Synthesis

3-Methylquinoxaline-2-carboxylic acid can be synthesized via the hydrolysis of its corresponding methyl ester, methyl 3-methylquinoxaline-2-carboxylate.^[1] This straightforward and high-yielding reaction is a common laboratory-scale preparation method.

Experimental Protocol: Synthesis of 3-Methylquinoxaline-2-carboxylic Acid

Materials:

- Methyl 3-methylquinoxaline-2-carboxylate
- Methanol (MeOH)
- 2N Sodium Hydroxide (NaOH) solution
- 1N Hydrochloric acid (HCl) solution
- Ethyl acetate (EtOAc)
- Water (H₂O)
- Saturated brine solution
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- Dissolve methyl 3-methylquinoxaline-2-carboxylate (e.g., 0.20 g, 0.99 mmol) in a mixture of methanol (8 mL) and 2N sodium hydroxide solution (2 mL).[\[1\]](#)
- Stir the reaction mixture at room temperature for 30 minutes.[\[1\]](#)
- Concentrate the reaction mixture to approximately one-third of its original volume using a rotary evaporator.[\[1\]](#)
- Acidify the remaining solution to a pH of approximately 2-3 with 1N hydrochloric acid.[\[1\]](#)
- Extract the aqueous solution with ethyl acetate (3 x 15 mL).[\[1\]](#)
- Combine the organic extracts and wash sequentially with water and saturated brine.[\[1\]](#)
- Dry the organic layer over anhydrous magnesium sulfate.[\[1\]](#)
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the solid product.[\[1\]](#)

- Dry the resulting solid under high vacuum to yield **3-methylquinoxaline-2-carboxylic acid**.
[1] A typical yield for this reaction is around 87%. [1]

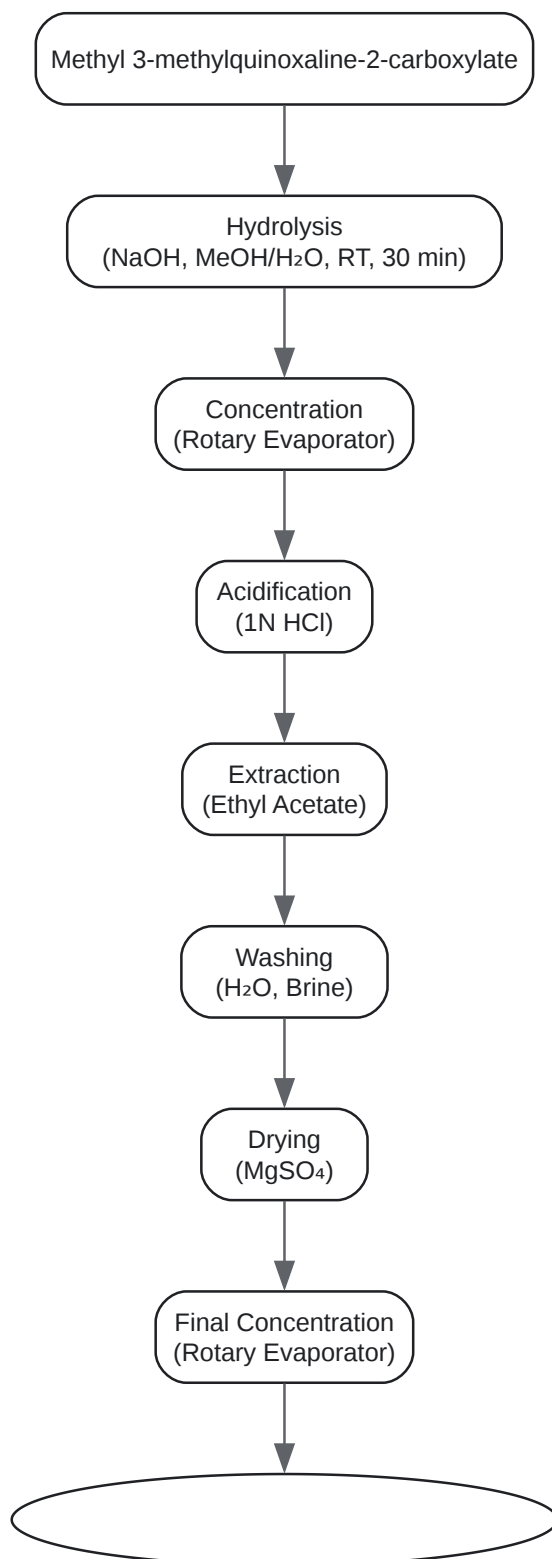


Figure 2. Workflow for the Synthesis of 3-Methylquinoxaline-2-carboxylic acid

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Caption: A step-by-step workflow for the laboratory synthesis of MQCA.

Biological Activity and Applications in Drug Development

The biological significance of **3-Methylquinoxaline-2-carboxylic acid** is multifaceted, extending from its role as a metabolite to its potential as a scaffold for therapeutic agents.

Metabolite of Veterinary Drugs

MQCA is the principal metabolite of Olaquinox and Carbadox, which are quinoxaline-1,4-dioxide derivatives used as antimicrobial growth promoters in swine.[1][2] The parent compounds are known to undergo metabolic reduction in vivo to form MQCA. Due to the toxicological concerns associated with the parent drugs, regulatory agencies worldwide monitor the levels of MQCA in animal tissues as a marker for their use.[2] Sensitive analytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), have been developed for the detection and quantification of MQCA in food products.

Cytotoxicity and Genotoxicity

Studies have shown that **3-Methylquinoxaline-2-carboxylic acid** exhibits cytotoxic and genotoxic effects in various cell lines. It has been reported to induce cell cycle arrest at the S phase and is toxic to Chang liver cells in a concentration- and time-dependent manner.[1][2][4] This inherent biological activity underscores the importance of monitoring its presence in the food chain.

Therapeutic Potential

The quinoxaline ring is a privileged scaffold in medicinal chemistry, and numerous derivatives have been explored for their therapeutic potential.

- Antimycobacterial Agents: Novel derivatives of quinoxaline-2-carboxylic acid 1,4-dioxides have shown promising activity against Mycobacterium tuberculosis.[5][6] These compounds are believed to act as DNA-damaging agents, highlighting a potential mechanism of action for this class of molecules.[5][6]

- **Anti-cancer Agents:** Researchers have designed and synthesized 3-methylquinoxaline derivatives as potential anti-cancer agents that target VEGFR-2, a key receptor involved in angiogenesis.[7] Some of these derivatives have exhibited promising cytotoxic activities against human cancer cell lines and have been shown to induce apoptosis.[7]

The chemical versatility of the carboxylic acid group in MQCA allows for its derivatization to generate a library of compounds for screening against various biological targets, making it an attractive starting point for drug discovery programs.

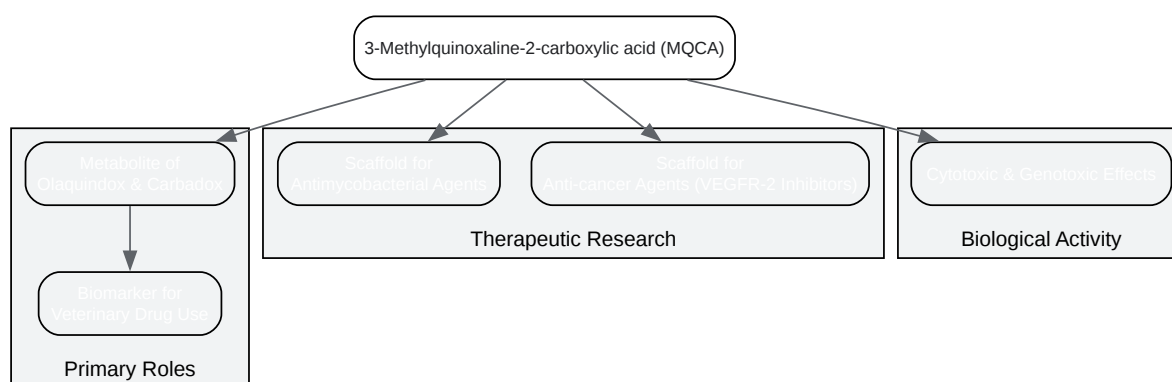


Figure 3. Key Roles and Applications of 3-Methylquinoxaline-2-carboxylic acid

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Caption: A diagram illustrating the interconnected roles and applications of MQCA.

Conclusion

3-Methylquinoxaline-2-carboxylic acid is a molecule with a dual identity. On one hand, it is a critical analytical target for ensuring food safety due to its status as a persistent metabolite of certain veterinary drugs. On the other hand, its quinoxaline core structure presents a promising platform for the development of new therapeutic agents. A thorough understanding of its physical and chemical properties is paramount for both of these endeavors. The data and protocols presented in this guide offer a solid foundation for researchers and scientists working

with this versatile compound, enabling them to navigate the challenges and capitalize on the opportunities it presents in their respective fields.

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References

- 1. 3-Methylquinoxaline-2-carboxylic acid | C₁₀H₈N₂O₂ | CID 6484678 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 3-Methyl-quinoxaline-2-carboxylic Acid | 74003-63-7 [chemicalbook.com]
- 4. caymanchem.com [caymanchem.com]
- 5. scbt.com [scbt.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. zeptometrix.com [zeptometrix.com]
- To cite this document: BenchChem. [What are the physical and chemical properties of 3-Methylquinoxaline-2-carboxylic acid?]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022776#what-are-the-physical-and-chemical-properties-of-3-methylquinoxaline-2-carboxylic-acid]

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